

Proline benzyl ester hydrochloride CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Proline benzyl ester hydrochloride*

Cat. No.: *B554964*

[Get Quote](#)

An In-Depth Technical Guide to Proline Benzyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **L-Proline benzyl ester hydrochloride**, a critical reagent in synthetic organic chemistry and pharmaceutical development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its primary applications, with a focus on peptide synthesis and organocatalysis.

Compound Identification and Properties

L-Proline benzyl ester hydrochloride is an esterified derivative of the naturally occurring amino acid L-proline.^[1] The benzyl ester group serves as a protecting group for the carboxylic acid functionality, while the hydrochloride salt form enhances its stability and solubility, making it a stable, crystalline solid that is easy to handle and store.^{[1][2]}

CAS Number: 16652-71-4^{[1][3]}

Chemical and Physical Data

The key chemical and physical properties of **L-Proline benzyl ester hydrochloride** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_{12}H_{15}NO_2 \cdot HCl$ or $C_{12}H_{16}ClNO_2$	[1] [3] [4] [5] [6] [7]
Molecular Weight	241.71 - 241.72 g/mol	[1] [2] [3] [5] [6]
Appearance	White to off-white crystalline powder	[1] [8] [9]
Melting Point	142 - 151 °C (decomposes)	[5] [10] [11] [12] [13]
Boiling Point	309 °C at 760 mmHg	[14]
Solubility	Soluble in methanol and ethanol; slightly soluble in water.	[1] [8] [10] [15]
Specific Rotation $[\alpha]$	-41.0° to -48° (c=1, in Methanol or H_2O)	[10] [12] [15]
Purity	Typically $\geq 98\%$ (HPLC)	[1] [10] [13]
Stability	Stable under recommended storage conditions, but is hygroscopic.	[1] [8] [16] [17]
Storage Conditions	Store in a cool, dry, well-ventilated place in tightly sealed containers, protected from moisture. [1] [8]	[1] [8]

Synthesis of L-Proline Benzyl Ester Hydrochloride

One of the most common and established methods for synthesizing **L-Proline benzyl ester hydrochloride** is the esterification of L-proline with benzyl alcohol using thionyl chloride.[\[2\]](#)[\[5\]](#)

Experimental Protocol: Thionyl Chloride-Mediated Esterification

Materials:

- L-proline
- Benzyl alcohol
- Thionyl chloride (SOCl_2)
- Diethyl ether
- Nitrogen gas supply
- Reaction flask and standard glassware

Procedure:[\[5\]](#)

- Under a nitrogen atmosphere, cool benzyl alcohol (e.g., 70 mL, 651 mmol) to 0 °C in a suitable reaction flask.
- Slowly add thionyl chloride (e.g., 7.0 mL, 91.2 mmol) dropwise to the cooled benzyl alcohol while stirring.
- Add L-proline (e.g., 5.0 g, 43.4 mmol) to the mixture.
- Maintain the reaction at 0 °C with continuous stirring under a nitrogen atmosphere for 2 hours.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 48 hours.
- Upon completion, slowly pour the reaction mixture into a larger volume of diethyl ether (e.g., 300 mL) to induce precipitation.
- Store the mixture at -20 °C for several days (e.g., 7 days) to facilitate complete crystallization.
- Collect the resulting white solid precipitate by filtration.
- Wash the collected solid with diethyl ether and dry it under a vacuum to yield **L-proline benzyl ester hydrochloride**.

This protocol typically results in a high yield (around 93%) of the desired product.^[5] Alternative synthetic routes include catalytic esterification using hydrogen chloride gas and metal chlorides.^{[2][18]}

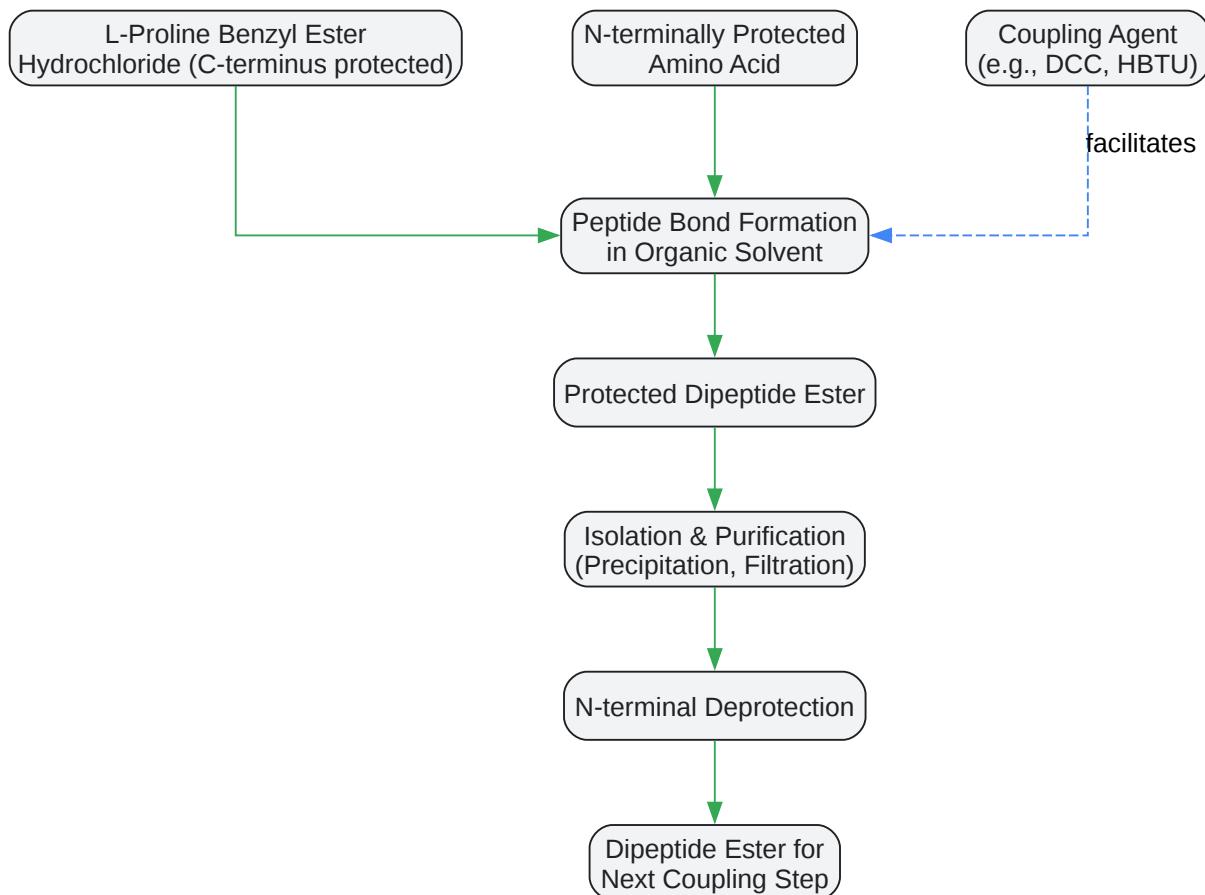
Applications in Scientific Research

L-Proline benzyl ester hydrochloride is a versatile compound with significant applications in peptide chemistry and asymmetric synthesis.

Peptide Synthesis

The primary application of this compound is as a protected amino acid building block in peptide synthesis, particularly in solution-phase methodologies.^{[1][2][3]} The benzyl ester group effectively masks the carboxylic acid of proline, preventing undesirable self-polymerization and allowing the free secondary amine of the pyrrolidine ring to form a peptide bond with another amino acid.^[2] The benzyl protecting group can be selectively removed later via catalytic hydrogenation.^[2]

The general workflow for its use in solution-phase peptide synthesis is outlined below.



[Click to download full resolution via product page](#)

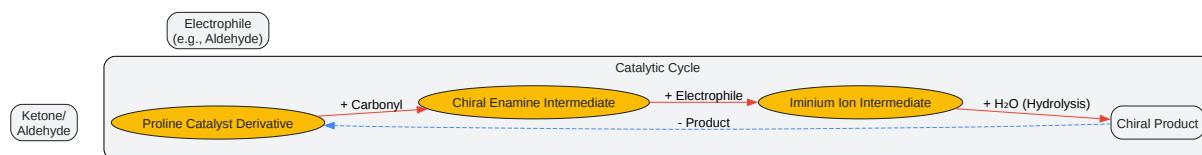
Caption: Workflow for using **L-Proline benzyl ester hydrochloride** in solution-phase peptide synthesis.

Organocatalysis and Chiral Synthesis

While L-proline itself is a well-known organocatalyst, its derivatives, often prepared from the benzyl ester, are developed to overcome limitations like poor solubility in organic solvents.^{[2] [19]} **L-Proline benzyl ester hydrochloride** serves as a crucial chiral precursor for creating

more complex and tailored catalysts used in asymmetric synthesis.[\[2\]](#) These catalysts are instrumental in reactions such as aldol reactions, Mannich reactions, and Michael additions.[\[19\]](#)

The catalytic cycle typically proceeds through the formation of a nucleophilic enamine intermediate from the reaction of the proline catalyst with a carbonyl compound (e.g., a ketone or aldehyde). This enamine then reacts enantioselectively with an electrophile.



[Click to download full resolution via product page](#)

Caption: Generalized mechanism of enamine catalysis using a proline-derived catalyst.

Safety and Handling

L-Proline benzyl ester hydrochloride is considered hazardous and may cause skin and serious eye irritation.[\[16\]](#)[\[17\]](#) It is also hygroscopic, meaning it absorbs moisture from the air.[\[8\]](#) [\[16\]](#)[\[17\]](#)

- **Handling:** Use in a well-ventilated area while wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[1\]](#)[\[16\]](#) Wash hands and any exposed skin thoroughly after handling.[\[16\]](#) Avoid dust formation and inhalation.[\[20\]](#)
- **Storage:** Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[8\]](#) Keep the container tightly closed and, if possible, under an inert atmosphere like nitrogen to prevent moisture absorption.[\[10\]](#) [\[16\]](#)
- **Incompatible Materials:** Avoid strong oxidizing agents.[\[16\]](#)[\[20\]](#)

- Disposal: Dispose of the compound and its container in accordance with local, regional, and national regulations. Do not let the product enter drains.[17][20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. valencelabs.co [valencelabs.co]
- 2. Proline benzyl ester hydrochloride | 16652-71-4 | Benchchem [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. peptide.com [peptide.com]
- 5. L-Proline benzyl ester hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 6. Proline benzyl ester hydrochloride | C12H16ClNO2 | CID 2733413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. L-Proline benzyl ester, HCl | CymitQuimica [cymitquimica.com]
- 8. guidechem.com [guidechem.com]
- 9. prominentadvancesynthesis.com [prominentadvancesynthesis.com]
- 10. L-Proline Benzyl Ester Hydrochloride | 16652-71-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcicchemicals.com]
- 11. L-Proline benzyl ester hydrochloride | 16652-71-4 [chemicalbook.com]
- 12. L -Proline benzyl ester 98 16652-71-4 [sigmaaldrich.com]
- 13. labproinc.com [labproinc.com]
- 14. molbase.com [molbase.com]
- 15. L-Proline benzyl ester hydrochloride CAS#: 16652-71-4 [m.chemicalbook.com]
- 16. fishersci.com [fishersci.com]
- 17. assets.thermofisher.com [assets.thermofisher.com]
- 18. CN105061283B - The preparation method of amino-acid benzyl ester hydrochloride - Google Patents [patents.google.com]

- 19. Proline organocatalysis - Wikipedia [en.wikipedia.org]
- 20. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Proline benzyl ester hydrochloride CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554964#proline-benzyl-ester-hydrochloride-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com